

An In-depth Technical Guide to 3-[(2-Furylmethyl)amino]propanamide

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Compound of Interest

Compound Name: 3-[(2-Furylmethyl)amino]propanamide

CAS No.: 853127-43-2

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Abstract

This technical guide provides a comprehensive overview of **3-[(2-Furylmethyl)amino]propanamide**, a heterocyclic compound with potential applications in medicinal chemistry and drug discovery. While specific research on this molecule is limited, this document consolidates available physicochemical data and presents a detailed, logical framework for its synthesis, potential biological activities, and avenues for future research. This guide is intended for researchers, scientists, and professionals in the field of drug development, offering a foundational understanding of this compound and its place within the broader context of furan-containing bioactive molecules. By extrapolating from established synthetic methodologies and the known pharmacology of related structures, this paper aims to catalyze further investigation into the therapeutic potential of **3-[(2-Furylmethyl)amino]propanamide**.

Introduction: Unveiling a Potential Bioactive Scaffold

3-[(2-Furylmethyl)amino]propanamide is a small molecule characterized by a furan ring linked to a propanamide moiety via a secondary amine. The furan ring is a prevalent scaffold in a multitude of pharmacologically active compounds, valued for its ability to engage in various biological interactions.^{[1][2]} Its derivatives are known to exhibit a wide spectrum of activities, including antimicrobial, anti-inflammatory, and neuroprotective properties.^{[3][4][5]} The propanamide structure, on the other hand, offers a flexible and functionalized linker that can be crucial for molecular recognition by biological targets.^[6]

The strategic combination of these two pharmacophores in **3-[(2-Furylmethyl)amino]propanamide** suggests its potential as a novel candidate for drug discovery programs. This guide will delve into the technical aspects of this compound, providing a solid foundation for researchers interested in exploring its synthetic chemistry and biological profile.

Physicochemical Properties and Structural Data

While extensive experimental data for **3-[(2-Furylmethyl)amino]propanamide** is not readily available in peer-reviewed literature, a compilation of its predicted and supplier-reported properties provides a useful starting point for its characterization.

Property	Value	Source
CAS Number	853127-43-2	^[7]
Molecular Formula	C ₈ H ₁₂ N ₂ O ₂	^{[7][8]}
Molecular Weight	168.19 g/mol	^[7]
Appearance	Solid (predicted)	
Purity	≥98% (as offered by suppliers)	^[7]
Storage	Sealed in dry, 2-8°C	^[7]
SMILES	C1=COC(=C1)CNCCC(=O)N	^[7]

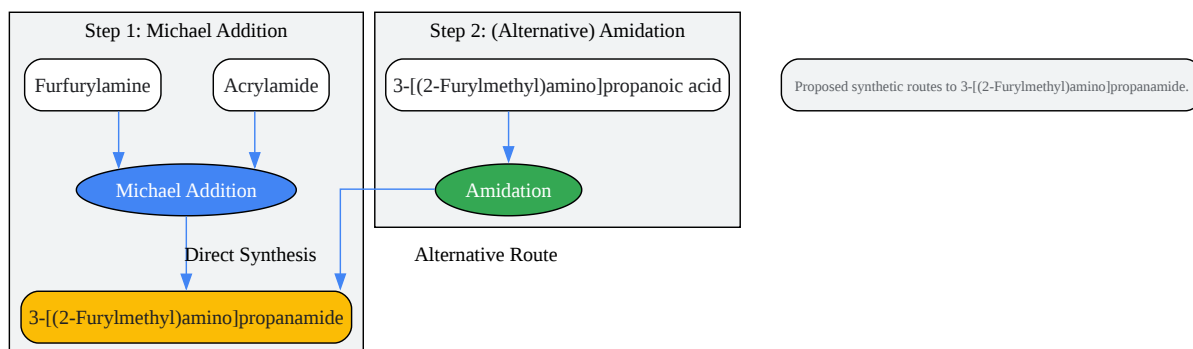
Computational Chemistry Data:

Descriptor	Value	Source
Topological Polar Surface Area (TPSA)	68.26 Å ²	[7]
LogP (octanol-water partition coefficient)	0.2446	[7]
Hydrogen Bond Acceptors	3	[7]
Hydrogen Bond Donors	2	[7]
Rotatable Bonds	5	[7]

Proposed Synthetic Pathway: A Logic-Driven Approach

To date, a specific, published synthetic route for **3-[(2-Furylmethyl)amino]propanamide** has not been identified. However, based on established principles of organic chemistry and known reactions for similar compounds, a plausible and efficient synthetic strategy can be proposed. A two-step approach involving a Michael addition followed by amidation is a logical and practical route.

Proposed Synthesis Workflow



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Caption: Proposed synthetic routes to **3-[(2-Furylmethyl)amino]propanamide**.

Detailed Experimental Protocol (Proposed)

Step 1: Synthesis of **3-[(2-Furylmethyl)amino]propanamide** via Michael Addition

This one-pot synthesis is proposed as the most direct route.

- Reactants: Furfurylamine (1.0 eq), Acrylamide (1.0-1.2 eq)
- Solvent: A protic solvent such as ethanol or methanol.
- Catalyst: A weak base catalyst, such as triethylamine or potassium carbonate, can be used to facilitate the reaction, although the reaction may proceed without a catalyst at elevated temperatures.
- Procedure:
 - To a solution of furfurylamine in the chosen solvent, add the catalyst (if used).
 - Slowly add acrylamide to the reaction mixture at room temperature.

- The reaction mixture is then stirred at room temperature or gently heated (40-60°C) and monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until completion.
- Upon completion, the solvent is removed under reduced pressure.
- The crude product is then purified by column chromatography on silica gel using an appropriate solvent system (e.g., dichloromethane/methanol or ethyl acetate/hexane gradient) to yield the pure **3-[(2-Furylmethyl)amino]propanamide**.

Causality Behind Experimental Choices:

- The choice of a protic solvent is to facilitate the proton transfer steps in the Michael addition mechanism.
- The use of a slight excess of acrylamide can help drive the reaction to completion, but a large excess should be avoided to minimize polymerization.
- Monitoring the reaction is crucial to prevent the formation of side products from over-reaction or decomposition.

Potential Biological Activities and Therapeutic Applications: An Extrapolative Analysis

Due to the absence of specific biological data for **3-[(2-Furylmethyl)amino]propanamide**, its potential pharmacological profile can be inferred from the known activities of its core structural motifs: the furan ring and the propanamide backbone.

The Furan Moiety: A Gateway to Bioactivity

The furan ring is a key component in numerous drugs and biologically active compounds.^[1] Its presence can confer a range of therapeutic properties:

- **Antimicrobial Activity:** Furan derivatives have demonstrated efficacy against a variety of bacterial and fungal strains.^{[2][5]} The mechanism often involves the disruption of microbial cellular processes.

- **Anti-inflammatory Effects:** Certain furan-containing molecules have been shown to modulate inflammatory pathways, suggesting potential applications in treating inflammatory disorders. [\[3\]](#)[\[4\]](#)
- **Neuroprotective and CNS-related Activities:** The furan scaffold is present in compounds with antidepressant, anxiolytic, and neuroprotective properties, highlighting its potential for targeting the central nervous system. [\[3\]](#)[\[9\]](#)

The Propanamide Linker: A Modulator of Function

The propanamide group is not merely a linker but can actively participate in molecular interactions and influence the overall properties of the molecule. The amide bond is a fundamental feature of peptides and proteins, and its presence in a small molecule can facilitate hydrogen bonding with biological targets.

Potential Synergistic Effects and Therapeutic Hypotheses

The combination of the furan ring and the propanamide linker in **3-[(2-Furylmethyl)amino]propanamide** could lead to synergistic or novel biological activities. Based on the known pharmacology of related compounds, the following therapeutic areas warrant investigation:

- **Novel Antibiotics:** The compound could be screened for activity against multidrug-resistant bacteria, with the furan moiety acting as the primary pharmacophore and the propanamide chain optimizing its pharmacokinetic properties.
- **Anti-inflammatory Agents:** Investigation into its ability to inhibit key inflammatory mediators could reveal its potential in treating chronic inflammatory diseases.
- **Neurotherapeutics:** Given the prevalence of the furan motif in CNS-active drugs, exploring its effects on neuronal pathways could uncover novel treatments for neurodegenerative diseases or psychiatric disorders.

Future Research Directions

The field is wide open for the exploration of **3-[(2-Furylmethyl)amino]propanamide**. The following are key areas for future investigation:

- **Definitive Synthesis and Characterization:** The proposed synthetic route should be experimentally validated, and the compound fully characterized using modern analytical techniques (NMR, IR, Mass Spectrometry, and X-ray crystallography).
- **In Vitro Biological Screening:** A comprehensive screening of the compound against a panel of biological targets is essential. This should include assays for antimicrobial, anti-inflammatory, and cytotoxic activity.
- **In Vivo Studies:** Should in vitro studies yield promising results, subsequent in vivo experiments in relevant animal models will be necessary to evaluate its efficacy, pharmacokinetic profile, and safety.
- **Structure-Activity Relationship (SAR) Studies:** Synthesis and biological evaluation of a library of analogs of **3-[(2-Furylmethyl)amino]propanamide** will be crucial for optimizing its activity and understanding its mechanism of action.

Conclusion

While **3-[(2-Furylmethyl)amino]propanamide** (CAS 853127-43-2) is currently an understudied molecule, its chemical structure, combining the versatile furan ring with a propanamide linker, presents a compelling case for its potential as a valuable scaffold in drug discovery. This technical guide has provided a foundational understanding of its physicochemical properties, proposed a logical synthetic pathway, and extrapolated its potential biological activities based on the established pharmacology of its constituent moieties. It is our hope that this comprehensive overview will serve as a catalyst for further research into this promising compound, ultimately unlocking its potential therapeutic applications.

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